N-Desmethyl Bedaquiline-d6: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*N-Desmethyl Bedaquiline-d6*
Cat. No.:	*B12413516*

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An In-depth Overview of Physicochemical Properties, Biological Relevance, and Analytical Applications

This technical guide provides a comprehensive overview of **N-Desmethyl Bedaquiline-d6**, a deuterated analog of the primary metabolite of the anti-tuberculosis drug Bedaquiline. This document is intended for researchers, scientists, and drug development professionals, offering a centralized resource on the compound's safety, properties, and applications in experimental settings.

Hazard Identification and Safety Precautions

A complete, official Safety Data Sheet (SDS) for **N-Desmethyl Bedaquiline-d6** is not readily available in the public domain. However, information from suppliers and related documents allows for the compilation of essential safety precautions. It is imperative to handle this compound in a controlled laboratory environment, adhering to standard safety protocols for chemical reagents of unknown potency.

General Advice:

- Handle with caution as a pharmaceutical-related compound of unknown potency.[1]

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- Medical attention is required in case of exposure. A copy of the available safety information should be presented to the attending physician.[1]
- Ensure adequate ventilation in the handling area.[1]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[1]
- Hand Protection: Handle with gloves. Gloves must be inspected prior to use, and hands should be washed and dried after handling.[1]
- Body Protection: Wear appropriate protective clothing.[1]

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[1]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.[1]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[1]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.[1]

Storage and Handling:

- Store as a powder at -20°C for up to 3 years or at 4°C for up to 2 years.[2][3]
- In solvent, store at -80°C for up to 6 months or at -20°C for up to 1 month.[2][3]
- The compound is stable at room temperature for a few days during ordinary shipping.[2]
- Recommended long-term storage is in a refrigerator at 2-8°C.[4][5]

Physicochemical Properties

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N-Desmethyl Bedaquiline-d6 is the deuterated form of N-Desmethyl Bedaquiline, the main circulating metabolite of Bedaquiline. The inclusion of six deuterium atoms provides a stable isotopic label, making it an ideal internal standard for mass spectrometry-based quantification.

Property	Value
Molecular Formula	$C_{31}H_{23}D_6BrN_2O_2$
Molecular Weight	547.52 g/mol [2][3]
Exact Mass	546.17890 Da[6]
CAS Number	2271264-26-5[2][5]
Appearance	White to off-white solid powder[2]
Purity	≥96.0%[3]
LogP	6.7[6]
Hydrogen Bond Donor Count	2[6]
Hydrogen Bond Acceptor Count	4[6]
Rotatable Bond Count	8[6]
IUPAC Name	(1R,2S)-1-[6-bromo-2-(trideuteriomethoxy)quinolin-3-yl]-2-naphthalen-1-yl-1-phenyl-4-(trideuteriomethylamino)butan-2-ol[6]

Biological Context: Metabolism of Bedaquiline

Bedaquiline is primarily metabolized in the liver to its N-monodesmethyl metabolite (also known as M2 or N-Desmethyl Bedaquiline).[7] This metabolite is three to six times less active against Mycobacterium tuberculosis than the parent drug.[7] The N-demethylation of Bedaquiline is a critical pathway in its disposition and is mediated by cytochrome P450 (CYP) enzymes.

The major enzyme responsible for this metabolic conversion is CYP3A4.[7][8] However, studies have shown that CYP2C8 and CYP2C19 also contribute to the N-demethylation of Bedaquiline.

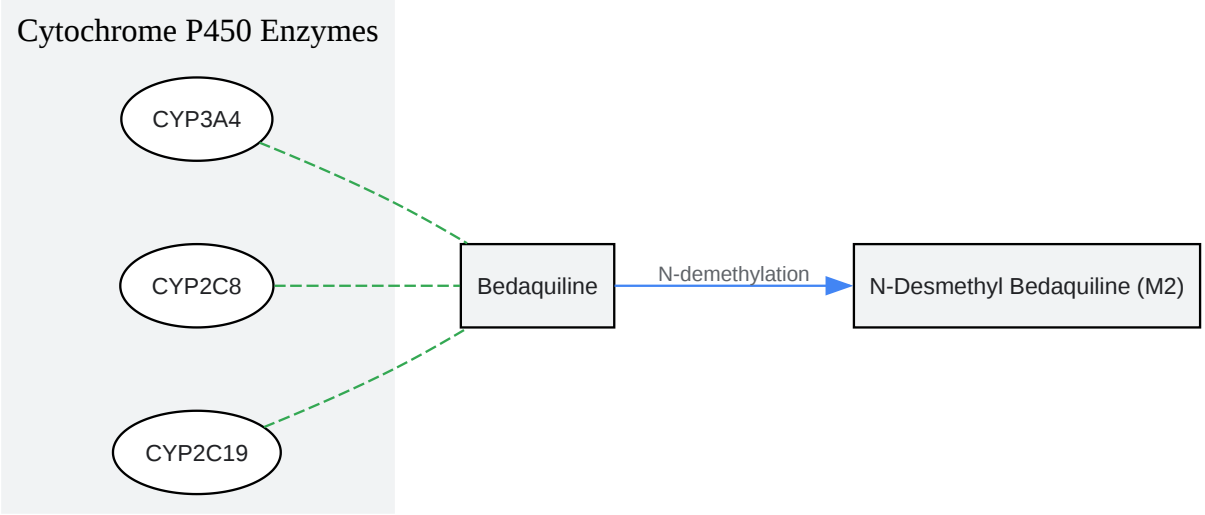
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[8] The kinetic parameters for the formation of N-Desmethyl Bedaquiline by these enzymes have been determined.

Enzyme	K_m (μM)
CYP3A4	8.5
CYP2C8	13.1
CYP2C19	21.3

K_m (Michaelis constant) represents the substrate concentration at which the reaction rate is half of the maximum.

The metabolic pathway can be visualized as follows:



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Bedaquiline Metabolic Pathway

Experimental Protocols and Applications

N-Desmethyl Bedaquiline-d6 is primarily used as an internal standard in analytical methods, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the precise

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quantification of N-Desmethyl Bedaquiline in biological matrices such as plasma and serum.[9] [10]

In Vitro Metabolism Study of Bedaquiline

Objective: To investigate the metabolism of Bedaquiline in human hepatocytes.

Methodology:

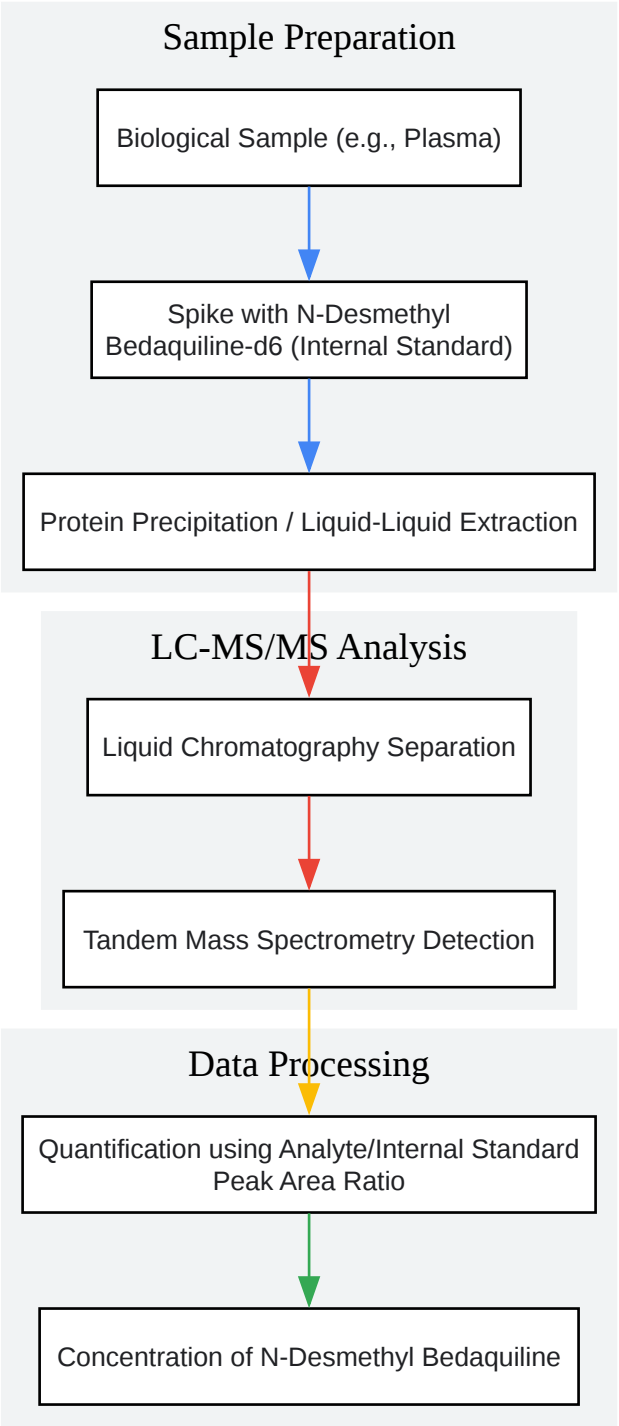
- Human hepatocytes are incubated with a 30 µM solution of Bedaquiline for 18 hours.[8]
- Following incubation, the medium is collected.[8]
- Hepatocytes are lysed by adding a 1:1 (v/v) solution of acetonitrile and water.[8]
- Both the collected medium and the hepatocyte lysates are extracted by adding a four-fold volume of ethyl acetate.[8]
- The mixture is vortexed for 1 minute and then centrifuged at 15,000 x g for 10 minutes.[8]
- The organic phase is transferred to a new tube and dried under a gentle stream of nitrogen.[8]
- The residue is reconstituted in a 1:1 (v/v) solution of acetonitrile and water for analysis.[8]

Quantification of N-Desmethyl Bedaquiline in Biological Samples using LC-MS/MS

Objective: To accurately measure the concentration of N-Desmethyl Bedaquiline in a biological sample.

Workflow:

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LC-MS/MS Quantification Workflow

This workflow illustrates the use of **N-Desmethyl Bedaquiline-d6** as an internal standard. By adding a known amount of the deuterated standard to the sample, any variability in sample

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preparation and analysis can be normalized, leading to highly accurate and precise quantification of the non-deuterated N-Desmethyl Bedaquiline.

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References

- 1. cleanchemlab.com [cleanchemlab.com]
- 2. N-Desmethyl Bedaquiline-d6 I CAS#: 2271264-26-5 I deuterium labeled N-Desmethyl Bedaquiline I InvivoChem [invivochem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. clearsynth.com [clearsynth.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. N-Desmethyl Bedaquiline-d6 | C31H29BrN2O2 | CID 119025533 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. “How-to” guide on the use of bedaquiline for MDR-TB treatment - Companion Handbook to the WHO Guidelines for the Programmatic Management of Drug-Resistant Tuberculosis - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. Bedaquiline Metabolism: Enzymes and Novel Metabolites - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Determination of Bedaquiline in Human Serum Using Liquid Chromatography-Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 10. veeprho.com [veeprho.com]
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